

# 1,3,5-Tribenzoylbenzene chemical and physical properties

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## Compound of Interest

Compound Name: 1,3,5-Tribenzoylbenzene

Cat. No.: B1295284

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An In-depth Technical Guide on the Core Chemical and Physical Properties of **1,3,5-Tribenzoylbenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3,5-tribenzoylbenzene**, a symmetrically substituted aromatic ketone. The information presented herein is intended to support research and development activities by providing key data on its characteristics, synthesis, and potential applications in a structured and accessible format.

## Core Chemical and Physical Properties

**1,3,5-Tribenzoylbenzene**, with the IUPAC name (3,5-dibenzoylphenyl)-phenylmethanone, is a C3-symmetric molecule.<sup>[1]</sup> Its structural formula and core properties are summarized below.

Structure:

Caption: Logical workflow for the synthesis and characterization of a Metal-Organic Framework (MOF) using **1,3,5-tribenzoylbenzene** as a tripodal organic linker.

## Biological Activity

Currently, there is limited publicly available information on the specific biological activities or signaling pathway interactions of **1,3,5-tribenzoylbenzene**. Aromatic ketones can exhibit a

range of biological effects, and the tripodal structure of this molecule may present interesting opportunities for interaction with biological targets. Further research is required to elucidate any potential pharmacological or toxicological properties. Molecules with similar C3 symmetry have been explored as scaffolds in medicinal chemistry, suggesting that **1,3,5-tribenzoylbenzene** could serve as a core for the development of novel therapeutic agents.

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## References

- 1. 1,3,5-Tribenzoylbenzene | C<sub>27</sub>H<sub>18</sub>O<sub>3</sub> | CID 141248 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1,3,5-Tribenzoylbenzene chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295284#1-3-5-tribenzoylbenzene-chemical-and-physical-properties]

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